

Spectroscopic Profile of Boc-D-Ala-NH₂: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Boc-D-Ala-NH₂*

CAS No.: 78981-25-6

Cat. No.: B1277237

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Introduction

N-tert-butoxycarbonyl-D-alaninamide (**Boc-D-Ala-NH₂**) is a protected amino acid derivative that serves as a valuable building block in synthetic organic chemistry, particularly in the construction of peptides and peptidomimetics for drug discovery and development. The tert-butoxycarbonyl (Boc) protecting group offers stability under a range of reaction conditions and can be readily removed under mild acidic conditions, making it a cornerstone of modern peptide synthesis. Accurate spectroscopic characterization is paramount to ensure the identity, purity, and structural integrity of **Boc-D-Ala-NH₂** before its use in further synthetic steps.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Boc-D-Ala-NH₂**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While direct experimental spectra for this specific compound are not widely available in the public domain, this guide compiles predicted data based on the analysis of closely related analogs and fundamental spectroscopic principles. Detailed experimental protocols for acquiring this data are also presented, along with a logical workflow for the complete spectroscopic characterization of the molecule.

Molecular Properties

Property	Value
Chemical Name	tert-butyl N-[(1R)-1-carbamoylethyl]carbamate
Synonyms	N-Boc-D-alaninamide, Boc-D-Ala-NH2
CAS Number	78981-25-6[1][2]
Molecular Formula	C8H16N2O3[1][3]
Molecular Weight	188.22 g/mol [1][3]

Spectroscopic Data (Predicted)

The following tables summarize the predicted spectroscopic data for **Boc-D-Ala-NH2**. These predictions are derived from the known spectral data of analogous compounds, such as Boc-D-Ala-OH, Boc-L-Ala-NH2, and other N-Boc protected amino acids, in conjunction with established principles of spectroscopic interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ¹H NMR Spectral Data for **Boc-D-Ala-NH2** (in CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 5.5 - 7.0	br s	2H	-C(O)NH ₂
~ 5.0 - 5.5	br s	1H	-NH-Boc
~ 4.0 - 4.3	m	1H	α-CH
~ 1.45	s	9H	-C(CH ₃) ₃ (Boc)
~ 1.35	d	3H	β-CH ₃

Predicted based on general chemical shifts for Boc-protected amino acids and related amides.

Table 2: Predicted ¹³C NMR Spectral Data for **Boc-D-Ala-NH2** (in CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~ 175	-C(O)NH ₂
~ 155	-NH-C(O)O- (Boc)
~ 80	-C(CH ₃) ₃ (Boc)
~ 50	α -CH
~ 28	-C(CH ₃) ₃ (Boc)
~ 18	β -CH ₃

Predicted based on ¹³C NMR data for Boc-Ala-NH₂ mentioned in PubChem and data for analogous compounds.[4]

Infrared (IR) Spectroscopy

Table 3: Predicted Key IR Absorption Bands for **Boc-D-Ala-NH₂**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3400 - 3100	Strong, Broad	N-H stretching (amide and carbamate)
~ 2980 - 2850	Medium-Strong	C-H stretching (aliphatic)
~ 1680	Strong	C=O stretching (Amide I)
~ 1640	Strong	C=O stretching (Boc carbamate)
~ 1520	Strong	N-H bending (Amide II)

Predicted based on typical IR absorption frequencies for primary amides and Boc-protected amines.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Boc-D-Ala-NH₂**

m/z	Ion
189.12	$[M+H]^+$
211.10	$[M+Na]^+$
133.08	$[M+H - C_4H_8]^+$ (loss of isobutylene)
89.07	$[M+H - Boc]^+$

Calculated based on the molecular formula $C_8H_{16}N_2O_3$.[\[4\]](#)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **Boc-D-Ala-NH₂**. Instrument parameters may require optimization.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **Boc-D-Ala-NH₂** in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in an NMR tube.
- 1H NMR Acquisition:
 - Use a standard proton NMR pulse sequence.
 - Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - Set the spectral width to encompass all expected proton signals (e.g., 0-10 ppm).
 - Use a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled carbon-13 pulse sequence.
 - A higher number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C .
 - Set the spectral width to cover all expected carbon signals (e.g., 0-180 ppm).

- Use a relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak.

Infrared (IR) Spectroscopy

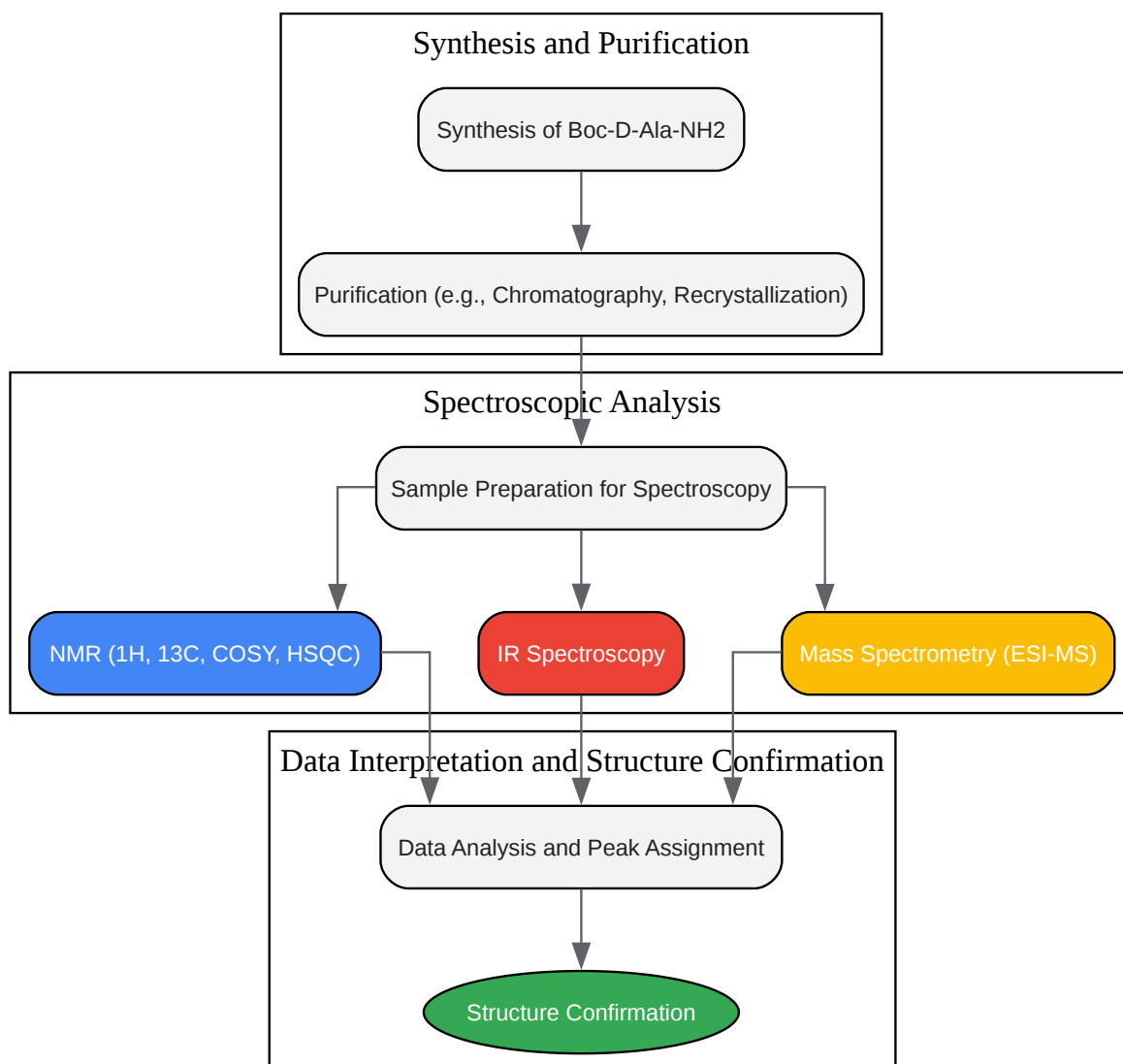
- Sample Preparation:
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
 - KBr Pellet: Grind a small amount of the sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
- Data Acquisition:
 - Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
 - Collect a background spectrum of the empty sample compartment or pure KBr pellet.
 - Acquire the sample spectrum and ratio it against the background to obtain the absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
- Instrumentation: Use an electrospray ionization (ESI) mass spectrometer.
- Data Acquisition:
 - Infuse the sample solution into the ESI source.
 - Acquire the mass spectrum in positive ion mode.
 - Scan a mass range appropriate for the expected ions (e.g., m/z 50-500).

Workflow for Spectroscopic Characterization

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of a synthesized compound like **Boc-D-Ala-NH₂**.



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Caption: Workflow for the spectroscopic characterization of **Boc-D-Ala-NH₂**.

This comprehensive approach, combining multiple spectroscopic techniques, is essential for the unambiguous structural elucidation and purity assessment of **Boc-D-Ala-NH₂**, ensuring its suitability for downstream applications in research and development.

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References

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